

Comprehensive Safety & Handling Architecture: 4-Methylisoquinolin-7-ol

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Compound of Interest

Compound Name: 4-methylisoquinolin-7-ol

CAS No.: 78234-25-0

Cat. No.: B3154709

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Technical Reference Guide for Research & Development

Executive Summary & Chemical Identity

This guide serves as an advanced technical supplement to standard Safety Data Sheets (SDS) for **4-methylisoquinolin-7-ol**.^{[1][2]} Unlike generic compliance documents, this whitepaper integrates structural reactivity analysis with practical handling protocols.^[1] This compound is primarily utilized as a scaffold in medicinal chemistry, particularly for kinase inhibitors and CNS-active agents, necessitating a rigorous understanding of its amphoteric nature (basic nitrogen + acidic phenol).^[1]

Substance Identification

Parameter	Detail
Chemical Name	4-Methylisoquinolin-7-ol
Synonyms	7-Hydroxy-4-methylisoquinoline; 4-Methyl-7-isoquinolinol
CAS Number	Not widely indexed (Analogue Ref: Isoquinolin-7-ol CAS 7651-83-4)
Molecular Formula	C ₁₀ H ₉ NO
Molecular Weight	159.19 g/mol
Structure Description	Bicyclic aromatic heterocycle containing a pyridine ring fused to a benzene ring, substituted with a hydroxyl group at position 7 and a methyl group at position 4. [1] [2] [3] [4] [5] [6] [7] [8] [9]

Hazard Identification & Mechanistic Logic

GHS Classification (Derived from Analogue SAR - Structure-Activity Relationship): Signal Word: WARNING

The safety profile of **4-methylisoquinolin-7-ol** is dictated by two competing functional groups: the basic isoquinoline nitrogen (pKa ~5.[\[1\]](#)[\[2\]](#)[\[4\]](#)) and the acidic phenolic hydroxyl (pKa ~9.8).[\[1\]](#) This amphoteric character creates specific irritation pathways.[\[1\]](#)[\[10\]](#)

Hazard Class	Category	Code	Mechanistic Rationale
Acute Toxicity (Oral)	4	H302	Isoquinolines interfere with enzymatic pathways; moderate oral toxicity is standard for this class. [1][2]
Skin Irritation	2	H315	Phenolic moiety acts as a protein denaturant; basic nitrogen contributes to caustic irritation.[1]
Eye Irritation	2A	H319	High polarity allows rapid dissolution in tear film, causing immediate nociceptor stimulation.[1]
STOT - Single Exp.	3	H335	Dust/aerosol inhalation irritates mucous membranes due to local pH shifts (alkalinity).[1]

Precautionary Statements (Selected):

- P260: Do not breathe dust/fume.[1][10][11][12] (Prevents alveolar irritation).[1]
- P280: Wear protective gloves/eye protection.[1][11][13] (Nitrile rubber is required; latex is permeable to some aromatics).[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for 15 minutes.[1][13] Remove contact lenses.[1][11][13]

Operational Handling & Storage Protocols

The "Inert Chain of Custody"

Phenolic compounds are susceptible to oxidative coupling (forming quinones) when exposed to air and light.[1] The 4-methyl group activates the ring system, potentially accelerating this degradation.[1]

- Atmosphere: Store under Argon (Ar) or Nitrogen (N₂).[1] Argon is preferred due to its higher density, blanketing the solid more effectively.[1]
- Temperature: 2–8°C (Refrigerated).
- Light: Amber vials or foil-wrapped containers are mandatory to prevent photo-oxidation.[1][2]

Engineering Controls

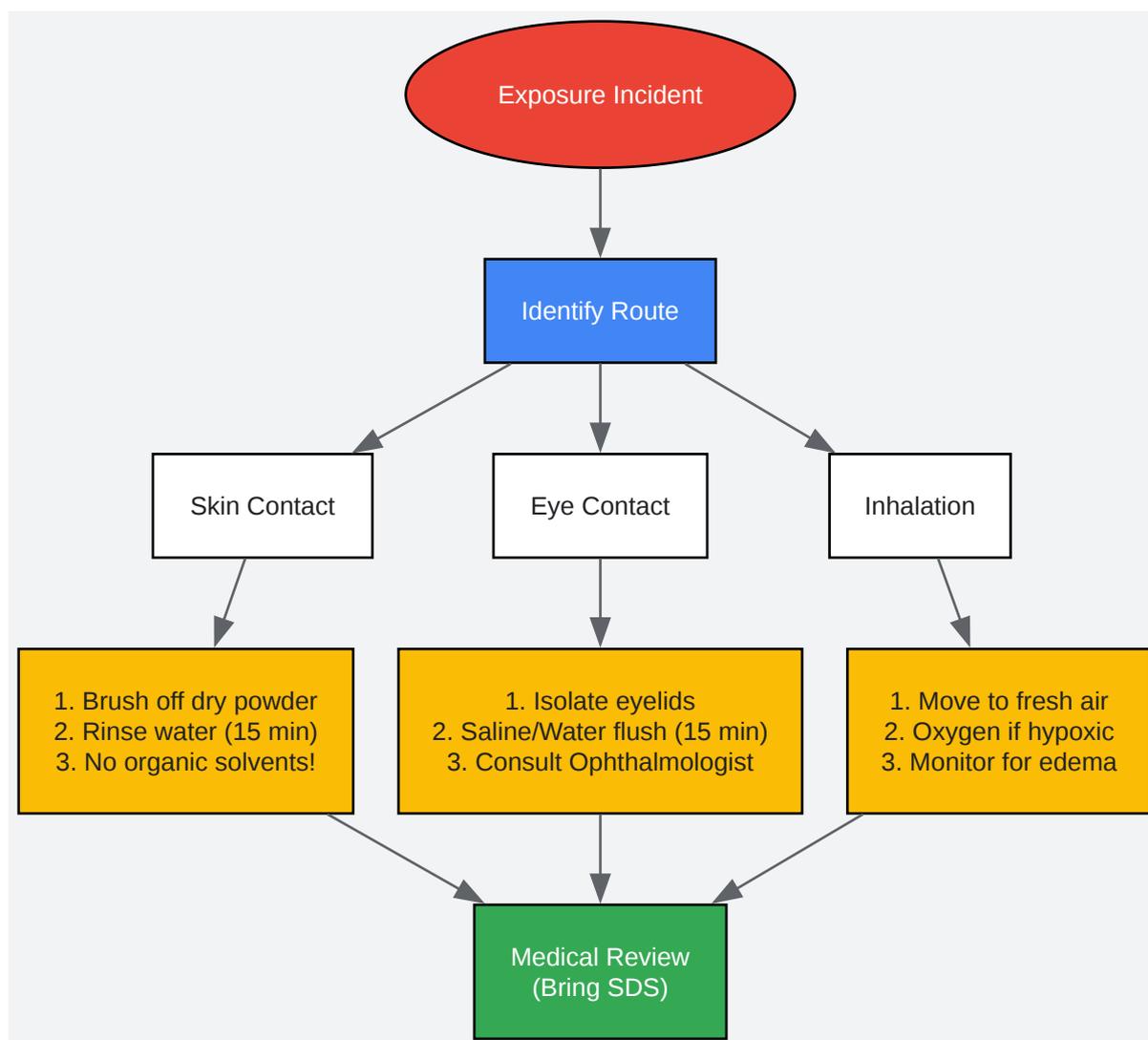
- Fume Hood: All open handling must occur within a certified chemical fume hood operating at a face velocity of >100 fpm.[1]
- HEPA Filtration: If handling micronized powder, use a balance enclosure with HEPA filtration to prevent airborne particulate generation.[1]

Personal Protective Equipment (PPE) Matrix

- Hand Protection: Double-gloving recommended.[1]
 - Inner Layer: 4 mil Nitrile (Tactile sensitivity).[1]
 - Outer Layer: 8 mil Nitrile or Neoprene (Chemical resistance).[1]
 - Rationale: Aromatic heterocycles can permeate thin latex; nitrile provides superior resistance to organic bases.[1]
- Eye Protection: Chemical splash goggles (ANSI Z87.1).[1] Face shield required if scaling up synthesis (>10g).[1]

Emergency Response Architecture

The following workflow illustrates the logical decision tree for exposure response, prioritizing neutralization and decontamination.



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Figure 1: Decision logic for acute exposure scenarios.[1][2] Note the prohibition of organic solvents on skin, which can increase dermal absorption.[1]

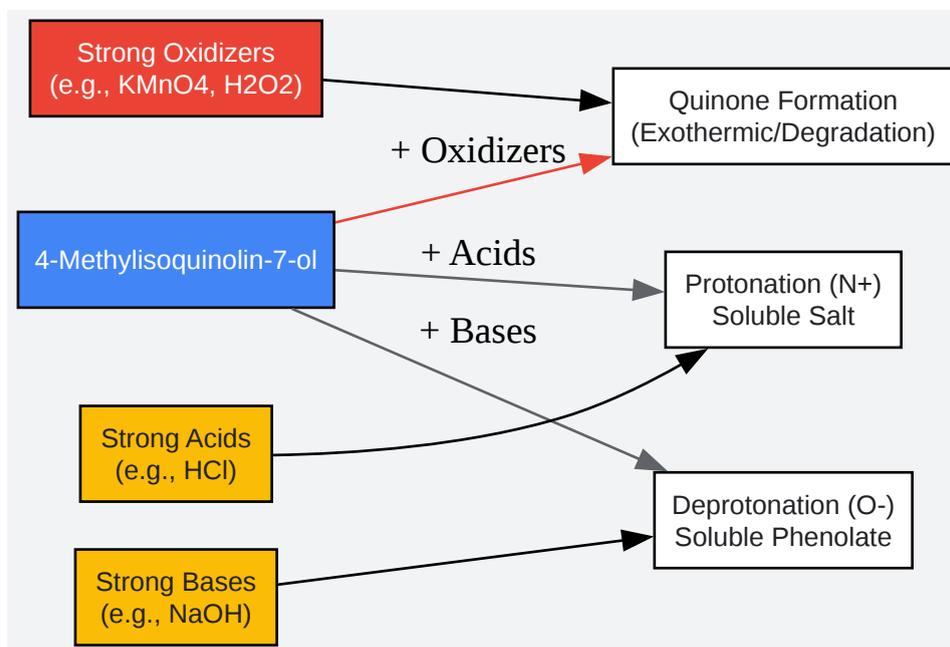
Physical & Chemical Properties

Data below is synthesized from experimental values of the parent scaffold (Isoquinolin-7-ol) and calculated increments for the methyl substituent.[1][2]

Property	Value / Observation
Physical State	Solid (Crystalline powder)
Color	Off-white to pale beige (darkens on oxidation)
Melting Point	Predicted: 180–210°C (High due to H-bonding network)
Solubility (Water)	Low (< 1 mg/mL); pH dependent (soluble in dilute acid/base)
Solubility (Organic)	Soluble in DMSO, Methanol, DMF
pKa (Calculated)	~5.4 (Isoquinoline N), ~9.8 (Phenolic OH)
LogP	~1.9 (Moderate lipophilicity)

Stability & Reactivity Logic

Understanding the reactivity profile is crucial for synthesis planning and safe storage.[1]



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Figure 2: Chemical reactivity map showing incompatibility with oxidizers and amphoteric salt formation.[1][2]

Incompatibilities:

- Strong Oxidizing Agents: Can cleave the aromatic ring or oxidize the phenol to a quinone species, leading to uncontrolled exotherms.[1]
- Acyl Chlorides/Anhydrides: Will react rapidly with the phenolic hydroxyl and potentially the nitrogen (if not protonated), releasing heat and HCl.[1]

Toxicological Information

Note: Specific toxicological data for this isomer is limited.[1] Data is extrapolated from the Isoquinoline and Phenol classes.

- Acute Toxicity:
 - Likely LD50 (Oral, Rat): 300–2000 mg/kg (Category 4).[1]
 - Mechanism: Intercalation with DNA (isoquinoline moiety) and protein denaturation (phenol moiety).[1]
- Carcinogenicity: Not listed by IARC, NTP, or OSHA.[1] However, many quinoline derivatives are investigated for mutagenic potential; handle as a potential mutagen.[1]
- Chronic Effects: Repeated inhalation may cause chronic bronchitis or sensitization due to the reactive nature of the phenol.[1]

Ecological Considerations

- Aquatic Toxicity: Predicted to be Harmful to aquatic life (H402/H412).[1] The basic nitrogen allows the compound to bind to organic matter in sediment, while the phenol group contributes to aquatic toxicity.[1]
- Biodegradability: Isoquinoline rings are generally resistant to rapid biodegradation.[1] Treat all waste as hazardous.[1]

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